

# Personal protective equipment for handling Angiogenin (108-122) (TFA)

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## Compound of Interest

Compound Name: Angiogenin (108-122) (TFA)

Cat. No.: B15624142

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## Essential Safety Protocols for Handling Angiogenin (108-122) (TFA)

For Immediate Use by Laboratory Personnel

This document outlines the critical personal protective equipment (PPE) and handling procedures required for **Angiogenin (108-122) (TFA)**. The following guidelines are designed to ensure the safety of researchers, scientists, and drug development professionals when working with this peptide. The presence of Trifluoroacetic Acid (TFA) as a counter-ion necessitates specific precautions due to its corrosive nature.

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to prevent exposure through inhalation, skin contact, or eye contact. The following table summarizes the required PPE for handling **Angiogenin (108-122) (TFA)**.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Chemical Splash Goggles	Must be worn at all times to protect against splashes. A face shield should be used in conjunction with goggles when there is a significant risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and change them frequently, especially if contaminated.
Body Protection	Impervious Laboratory Coat	A long-sleeved, impervious lab coat is required to protect skin and clothing from potential spills.
Respiratory Protection	Respirator	A suitable respirator should be used, particularly when handling the powdered form of the peptide or when adequate ventilation is not available, to prevent inhalation of airborne particles.

## Operational and Disposal Plans

### Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid the formation of dust and aerosols.
- Prevent contact with skin and eyes.[\[1\]](#)

- After handling, thoroughly wash hands and any exposed skin.

#### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.

#### Disposal:

- Dispose of waste materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.

## Visual Safety Workflow

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE when handling **Angiogenin (108-122) (TFA)**.

Caption: PPE selection workflow for handling **Angiogenin (108-122) (TFA)**.

Disclaimer: This information is intended for guidance purposes only and should not replace a thorough risk assessment conducted by qualified personnel. Always refer to the specific Safety Data Sheet (SDS) for the product you are using.

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## References

- 1. targetmol.com [targetmol.com]
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